Methyl 5-aminonicotinate hydrochloride: Solubility Data & Technical Guide

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Compound of Interest

Compound Name:	*Methyl 5-aminonicotinate hydrochloride*
CAS No.:	*1182721-48-7*
Cat. No.:	*B1530798*

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CAS (HCl Salt): 1182721-48-7 CAS (Free Base): 36052-25-2 Formula: $C_7H_8N_2O_2$[1] · HCl Molecular Weight: 188.61 g/mol (Salt) / 152.15 g/mol (Free Base)

Physicochemical Profile & Solubility Mechanism

The Solubility Switch: Salt vs. Free Base

The solubility of Methyl 5-aminonicotinate is dictated by its protonation state. The hydrochloride salt is an ionic species, highly soluble in polar protic solvents, whereas the free base is a lipophilic organic ester. Understanding this "solubility switch" is critical for extraction and purification workflows.

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Property	Hydrochloride Salt ($C_7H_9ClN_2O_2$)	Free Base ($C_7H_8N_2O_2$)
Primary Character	Ionic / Hydrophilic	Lipophilic / Organic
Water Solubility	High (>50 mg/mL estimated)	Low (Sparingly soluble)
Methanol/Ethanol	Soluble (Reaction medium)	Soluble
Ethyl Acetate/DCM	Insoluble (Precipitates)	High (Extraction solvent)
Ether/Hexanes	Insoluble	Insoluble
pKa (Pyridine N)	~4.13 (Conjugate acid pKa)	~4.13

> *Technical Insight: The amino group at position 5 is electron-donating, slightly increasing the basicity of the pyridine nitrogen compared to methyl nicotinate. However, the electron-withdrawing ester at position 3 keeps the pKa relatively low (~4.1), meaning the salt requires a pH > 6.0 for complete deprotonation and extraction into organic media.*

Solubility Data & Solvent Compatibility

The following data consolidates empirical observations from synthesis protocols (esterification and reduction workflows) and standard solubility rules for pyridine salts.

Aqueous & Polar Solvents

- Water: The HCl salt dissolves readily in water. Solutions are acidic (pH ~2-3). Stability is time-sensitive; prolonged exposure to acidic aqueous environments can lead to hydrolysis of the methyl ester to the carboxylic acid (5-aminonicotinic acid).
- Methanol: The compound is typically synthesized in refluxing methanol using thionyl chloride. The HCl salt is soluble in hot methanol and moderately soluble at room temperature.

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- DMSO/DMF: Highly soluble. Suitable for nucleophilic aromatic substitution (SNAr) or coupling reactions where water must be excluded.

Organic Extraction Solvents

- Ethyl Acetate (EtOAc): The HCl salt is insoluble. This solvent is the standard for extracting the free base after neutralization.
- Dichloromethane (DCM): The HCl salt is insoluble. DCM is an excellent solvent for the free base but requires drying agents ($MgSO_4$) to remove residual water.
- Diethyl Ether / Methyl tert-butyl ether (MTBE): The HCl salt is strictly insoluble. These solvents are ideal for precipitating the salt from a methanolic reaction mixture to obtain a high-purity solid.

Experimental Protocols

Protocol A: Free Base Liberation (Extraction Workflow)

Use this protocol to convert the commercial HCl salt into the organic-soluble free base for Suzuki couplings or amide formations.

- Dissolution: Dissolve 10.0 g of Methyl 5-aminonicotinate HCl in 50 mL of distilled water. The solution will be clear and slightly yellow.
- Neutralization: Place the flask in an ice bath (0–5 °C). Slowly add saturated aqueous Na_2CO_3 or $NaHCO_3$ dropwise while stirring.
  - Observation: Gas evolution (CO_2) will occur. A white/off-white precipitate (the free base) will begin to form as pH rises.
  - Target: Adjust to pH 8–9.[2] Do not use strong bases (NaOH) to avoid hydrolyzing the ester.
- Extraction: Transfer the suspension to a separatory funnel. Extract with Ethyl Acetate (3 x 50 mL).

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- Drying: Combine the organic layers. Wash with brine (1 x 30 mL). Dry over anhydrous Na_2SO_4 for 15 minutes.
- Isolation: Filter and concentrate under reduced pressure (Rotavap) at 40 °C.
  - Yield: Expect 85–95% recovery of the free base as a pale solid (MP: 135–137 °C).

Protocol B: Rapid Solubility Determination (Saturation Method)

Use this self-validating method to determine exact solubility limits for specific solvent systems.

- Weigh 100 mg of the substance into a 4 mL vial.
- Add the target solvent in 100 µL increments (micropipette).
- Vortex for 30 seconds after each addition.
- End Point: Record the volume (

) required for complete dissolution (clear solution).
- Calculation: Solubility (

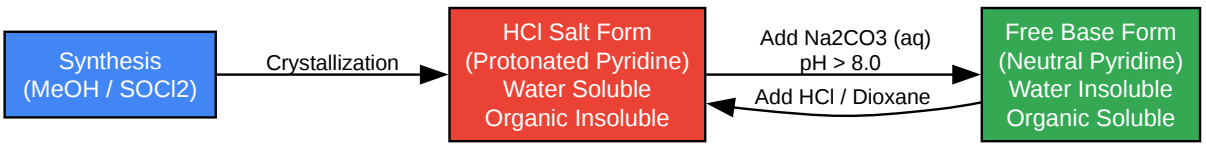
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Visualization of Chemical Logic

Figure 1: pH-Dependent Solubility Switch

This diagram illustrates the equilibrium that governs the extraction process.



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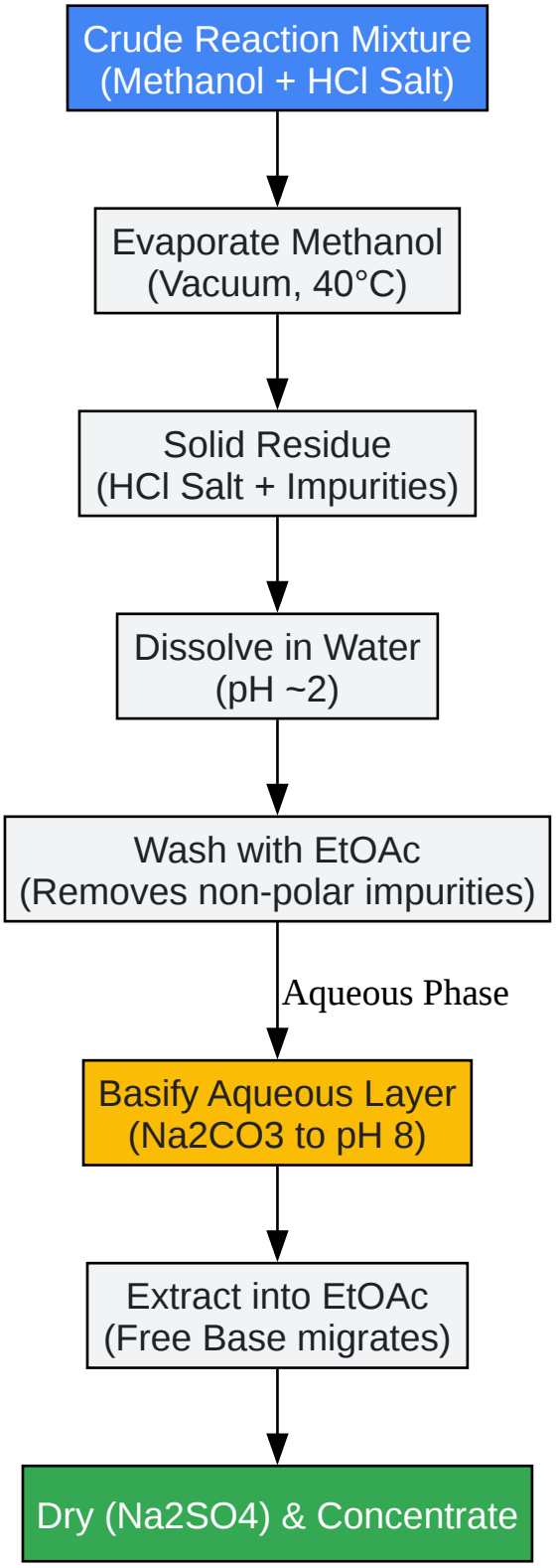
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Caption: The reversible transition between the hydrophilic HCl salt and the lipophilic free base, controlled by pH adjustment.

Figure 2: Purification Workflow

A standard workflow for isolating the pure compound from a crude reaction mixture.

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Caption: Step-by-step purification logic utilizing the differential solubility of the salt and free base forms.

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